

Definitive Guide to 3-Morpholino-2-hydroxypropionic Acid: Identification, Synthesis, and Application

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Compound of Interest

Compound Name: 2-Hydroxy-3-(morpholin-4-yl)propanoic acid

Cat. No.: B13252725

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Chemical Identity & CAS Resolution[1][2][3]

The identification of 3-morpholino-2-hydroxypropionic acid is frequently complicated by its existence in multiple forms (free acid vs. salt) and its specific stereochemistry. In commercial and research contexts, this compound is most often indexed as its hydrochloride salt due to the stability of the morpholine nitrogen.

Core Identifiers

Feature	Detail
Common Name	3-Morpholino-2-hydroxypropionic acid
Systematic Name	2-Hydroxy-3-(morpholin-4-yl)propanoic acid
CAS Number (HCl Salt)	1803582-08-2 (Primary Commercial Reference)
CAS Number (Free Acid)	Not widely indexed; typically generated in situ
Molecular Formula	C
	H
	NO
	(Free Acid) / C
	H
Molecular Weight	CINO
	(HCl Salt)
	175.18 g/mol (Free Acid) / 211.64 g/mol (HCl Salt)
SMILES	<chem>OC(CN1CCOCC1)C(=O)O</chem>
InChIKey (HCl)	IFHSMTLAWIMKRT-UHFFFAOYSA-N

Critical Note on Nomenclature: Researchers often confuse this compound with 3-morpholinopropionic acid (CAS 4497-04-5), which lacks the hydroxyl group at the C2 position. The presence of the C2-hydroxyl group significantly alters the pKa and solubility profile, making it a distinct "isoserine-like" motif rather than a simple beta-amino acid.

Structural Analysis & Physicochemical Properties[5][6][8][9]

Understanding the physicochemical behavior of this molecule is essential for its use as a pharmaceutical intermediate or buffer analog.

Structural Logic

The molecule consists of a propanoic acid backbone with two critical functional groups:

- C2-Hydroxyl Group: Introduces chirality (R/S enantiomers) and increases water solubility via hydrogen bonding.
- C3-Morpholine Ring: Acts as a basic center (pKa ~8.3) and a lipophilic domain, creating a zwitterionic character at neutral pH.

Key Properties Table

Property	Value (Predicted/Experimental)	Significance in Drug Design
pKa (Carboxyl)	~3.5 - 4.0	Deprotonated at physiological pH (COO ⁻).
pKa (Morpholine)	~8.3	Protonated at physiological pH (NH ⁺), forming a zwitterion.
LogP	-1.5 to -2.0	Highly hydrophilic; excellent for improving water solubility of drug conjugates.
Solubility	High in Water, DMSO, Methanol	Suitable for aqueous reaction conditions.
Stereochemistry	1 Chiral Center (C2)	Exists as (R)- and (S)- enantiomers; synthesis often yields a racemate unless chiral precursors are used.

Synthetic Pathways[10]

The synthesis of 3-morpholino-2-hydroxypropionic acid typically follows two primary routes. The choice of route depends on the availability of starting materials and the need for stereochemical control.

Route A: Nucleophilic Opening of Glycidic Acid (Preferred)

This method involves the reaction of morpholine with glycidic acid (or its ester/salt). The nucleophilic nitrogen of morpholine attacks the less hindered carbon (C3) of the epoxide ring, yielding the desired product with high regioselectivity.

Route B: Substitution of 3-Halo-2-hydroxypropionic Acid

An alternative route uses 3-chloro-2-hydroxypropionic acid (or 3-chlorolactic acid). Morpholine displaces the chloride ion. This reaction requires careful pH control to prevent elimination side reactions.

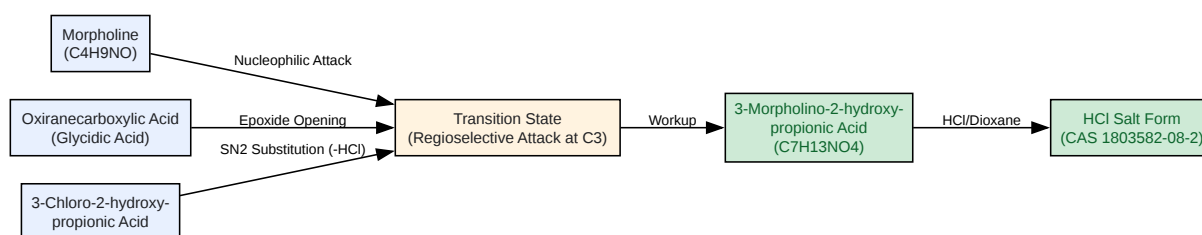


Figure 1: Synthetic Routes to 3-Morpholino-2-hydroxypropionic Acid

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Figure 1: Two primary synthetic pathways. Route A (Epoxide Opening) is generally preferred for cleaner regiochemistry.

Applications in Drug Development

This compound serves as a versatile building block in medicinal chemistry, particularly in the design of PROTACs (Proteolysis Targeting Chimeras) and Linker Systems.

Polar Linker Design

The 2-hydroxy-3-morpholino motif is an ideal "polar tail" for drug candidates.

- **Solubility Enhancement:** The zwitterionic nature at pH 7.4 improves the aqueous solubility of hydrophobic pharmacophores.
- **Hydrogen Bonding:** The C2-hydroxyl group provides an additional hydrogen bond donor/acceptor site, potentially improving binding affinity or selectivity.

Metabolite Mimicry

Morpholine is a common structural element in drugs like Linezolid and Gefitinib. 3-morpholino-2-hydroxypropionic acid can serve as a reference standard for oxidative metabolites of these drugs (e.g., ring-opening or side-chain oxidation products).

Buffer Analog

Structurally similar to MOPSO (2-Hydroxy-3-morpholinopropanesulfonic acid), this carboxylic acid variant can be used in specific biological assays where sulfonic acids are chemically incompatible, although its buffering range (pKa ~3.5 and ~8.3) is different from MOPSO (pKa ~6.9).

Analytical Characterization

To validate the identity of synthesized or purchased material, the following analytical signatures should be confirmed.

Mass Spectrometry (LC-MS)

- **Positive Mode (ESI+):** Expect a strong peak at m/z 176.2.
- **Fragmentation Pattern:** Loss of the carboxylic acid group (-COOH) or cleavage of the morpholine ring may be observed.

Nuclear Magnetic Resonance (^1H NMR)

- **Solvent:** D
O or DMSO-d

- Key Signals:
 - ~2.4-2.6 ppm: Multiplets for the morpholine ring protons ().
 - ~2.5-2.7 ppm: Doublet of doublets for the C3 protons ().
 - ~3.5-3.7 ppm: Multiplets for the morpholine ether protons ().
 - ~4.1-4.3 ppm: Multiplet for the C2 proton ().

References

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